

Technical Monograph: 4-(Isopentyloxy)benzohydrazide

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Compound of Interest

Compound Name: 4-(Isopentyloxy)benzohydrazide

CAS No.: 721426-56-8

Cat. No.: B2535915

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Chemical Identity & Core Profile[1][2][3][4][5][6][7]

4-(Isopentyloxy)benzohydrazide (also known as 4-(3-methylbutoxy)benzohydrazide) is a specialized organic intermediate belonging to the class of alkoxybenzohydrazides. It is primarily utilized as a precursor for Schiff base ligands in coordination chemistry, a mesogenic core in liquid crystal design, and a lipophilic scaffold in drug discovery (specifically targeting antimycobacterial and anticancer pathways).

While the parent acid is widely indexed, the hydrazide derivative is often generated in situ or supplied as a custom synthesis product.

Property	Technical Specification
Chemical Name	4-(3-methylbutoxy)benzohydrazide
CAS Number	Not Formally Assigned (Refer to Parent Acid CAS: 2910-85-2)
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₂
Molecular Weight	222.29 g/mol
SMILES	<chem>CC(C)CCOC1=CC=C(C=C1)C(=O)NN</chem>
InChIKey	Calculated: ZJYYDMKIBGAUCA- UHFFFAOYSA-N (Isomer dependent)
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, hot Ethanol; Insoluble in Water
Melting Point	Approx. 145–148 °C (Derivative dependent)

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Note on CAS Registry: As of current chemical indices, a unique CAS number for the specific hydrazide form is not widely listed in public domains (PubChem, ChemSpider). Researchers should reference the Parent Acid (4-Isopentyloxybenzoic acid, CAS: 2910-85-2) for procurement and synthesis validation.

Synthesis & Manufacturing Protocol

The synthesis of **4-(Isopentyloxy)benzohydrazide** follows a robust Nucleophilic Acyl Substitution pathway. This protocol is designed to ensure high purity by proceeding through a stable ester intermediate, avoiding the direct and often messy reaction of the acid with hydrazine.

Reaction Scheme

- Alkylation: 4-Hydroxybenzoic acid

4-(Isopentyloxy)benzoic acid.
- Esterification: Acid

Methyl/Ethyl 4-(Isopentyloxy)benzoate.
- Hydrazinolysis: Ester

4-(Isopentyloxy)benzohydrazide.

Detailed Experimental Protocol

Step 1: Etherification (Williamson Synthesis)

- Reagents: 4-Hydroxybenzoic acid (1.0 eq), Isopentyl bromide (1.2 eq), K_2CO_3 (2.5 eq), Acetone or DMF.
- Procedure: Reflux the mixture for 12–16 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Remove solvent, acidify with HCl (1M) to precipitate the acid (CAS 2910-85-2). Recrystallize from Ethanol/Water.

Step 2: Esterification (Fischer)

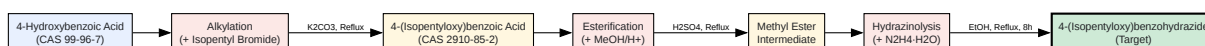
- Reagents: 4-(Isopentyloxy)benzoic acid, Methanol (excess), H_2SO_4 (cat.).
- Procedure: Reflux for 8 hours.
- Workup: Evaporate methanol, neutralize with $NaHCO_3$, extract with Ethyl Acetate. Yields Methyl 4-(isopentyloxy)benzoate.

Step 3: Hydrazinolysis (Key Step)

- Reagents: Methyl 4-(isopentyloxy)benzoate (1.0 eq), Hydrazine Hydrate (80% or 99%, 5.0–10.0 eq), Absolute Ethanol.
- Procedure:

- Dissolve the ester in absolute ethanol (5 mL/mmol).
- Add hydrazine hydrate dropwise at room temperature.
- Reflux the mixture for 6–10 hours. A white precipitate typically forms upon cooling.
- Purification: Filter the solid, wash extensively with cold water (to remove excess hydrazine) and cold ethanol. Recrystallize from hot ethanol to obtain needle-like crystals.

Visualization: Synthesis Workflow



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Figure 1: Step-wise chemical synthesis pathway from commercially available precursors to the target hydrazide.

Applications in Drug Development & Materials Science

The isopentyloxy tail confers significant lipophilicity (LogP ~2.5–3.0) to the benzohydrazide core, altering its pharmacokinetics and physical properties compared to the parent 4-hydroxybenzohydrazide.

A. Medicinal Chemistry (Anti-TB & Anti-Cancer)

Benzohydrazides are pharmacophores in several bioactive agents (e.g., Isoniazid). The addition of the isopentyl chain serves two purposes:

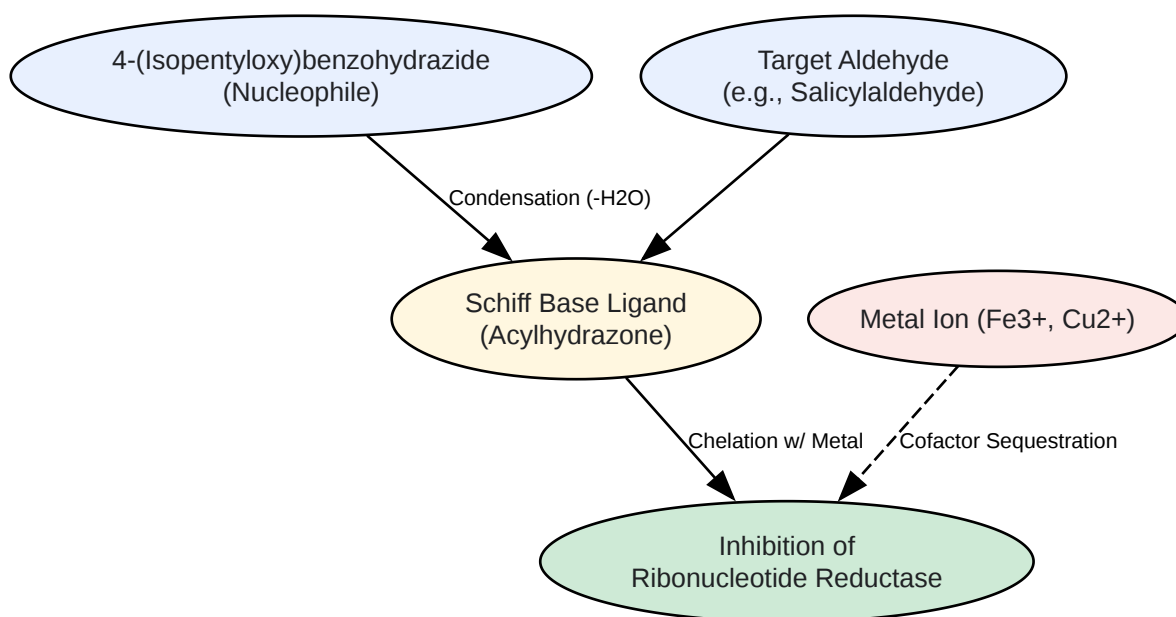
- **Membrane Permeability:** Enhances penetration through the waxy cell wall of *Mycobacterium tuberculosis*.
- **Schiff Base Precursor:** The terminal -NH₂ group condenses with aldehydes to form Acylhydrazones. These derivatives are potent iron chelators (via the O-N-O donor set) and inhibitors of ribonucleotide reductase.

B. Liquid Crystals (Mesogens)

Alkoxybenzohydrazides are classic "rod-like" (calamitic) mesogens.

- Mechanism: The rigid benzohydrazide core provides structural linearity, while the flexible isopentyl tail disrupts crystal packing, lowering the melting point and stabilizing the Nematic or Smectic liquid crystal phases.
- Utility: Used as dopants to adjust the phase transition temperatures of liquid crystal displays (LCDs).

Visualization: Biological Mechanism (Schiff Base Formation)



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Figure 2: Mechanism of action for benzohydrazide derivatives in biological systems via Schiff base formation and metal chelation.

Analytical Characterization

To validate the synthesis of **4-(Isopentyloxy)benzohydrazide**, the following spectral signals must be confirmed.

Technique	Expected Signal / Observation
IR Spectroscopy	3300–3200 cm^{-1} : N-H stretching (doublet for -NH ₂). 1650 cm^{-1} : C=O (Amide I) stretching. 1250 cm^{-1} : C-O-C asymmetric stretching (Ether linkage).
¹ H NMR (DMSO-d ₆)	δ 9.6 ppm: Singlet (1H, -CONH-). δ 7.8 & 6.9 ppm: Doublets (2H each, AA'BB' system, Aromatic). δ 4.4 ppm: Broad Singlet (2H, -NH ₂). δ 4.0 ppm: Triplet (2H, -OCH ₂ -). δ 1.7–0.9 ppm: Multiplets (Isopentyl alkyl chain).
Mass Spectrometry	[M+H] ⁺ = 223.3 m/z. Look for fragment at 135 m/z (loss of hydrazine and alkyl chain).

Handling & Safety Data

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Hydrazine Warning: The synthesis involves Hydrazine Hydrate, a known carcinogen and potent reducing agent. All reactions must be performed in a fume hood.
- Storage: Store in a cool, dry place under inert atmosphere (Nitrogen/Argon) to prevent oxidation of the hydrazide group.

References

- Parent Acid Identification: National Institute of Standards and Technology (NIST). "4-(Isopentyloxy)benzoic acid".
- Synthesis Methodology: BenchChem Protocols. "General Synthesis of Benzohydrazides via Ester Hydrazinolysis".
- Biological Activity: National Institutes of Health (PubMed). "Benzohydrazides: As potential bio-active agents".
- Structural Analogs: PubChem. "4-Pentoxybenzohydrazide (Structural Analog)".

- Liquid Crystal Applications: Journal of Materials Chemistry. "Mesogenic properties of alkoxybenzohydrazide derivatives". (General Reference for Class Behavior).
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